

A Comparative Analysis of the Physical Properties of Branched C8 Ketones

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Compound of Interest

Compound Name: 4-ethylhexan-2-one

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative study of the key physical properties of several branched C8 ketone isomers. The data presented is essential for researchers and professionals in drug development and chemical synthesis, offering a basis for solvent selection, reaction condition optimization, and compound characterization.

Data Summary

The following table summarizes the key physical properties of various branched C8 ketones.

Compound Name	Structure	Boiling Point (°C)	Density (g/mL)	Refractive Index (n _{20/D})
3-Methyl-2-heptanone	$\text{CH}_3\text{C}(=\text{O})\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_2\text{CH}_2\text{CH}_3$	157.85 - 164	0.8218	1.4172
4-Methyl-3-heptanone	$\text{CH}_3\text{CH}_2\text{C}(=\text{O})\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_2\text{CH}_3$	159.93 (est.)	N/A	N/A
5-Methyl-3-heptanone	$\text{CH}_3\text{CH}_2\text{C}(=\text{O})\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$	157 - 162	0.820 - 0.824	1.414 - 1.424
6-Methyl-2-heptanone	$\text{CH}_3\text{C}(=\text{O})\text{CH}_2\text{CH}_2\text{CH}(\text{CH}_3)_2$	167 - 171	0.813 - 0.819	1.412 - 1.418
2,4-Dimethyl-3-hexanone	$(\text{CH}_3)_2\text{CHC}(=\text{O})\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$	149.6	0.809	N/A
4,4-Dimethyl-2-pentanone	$\text{CH}_3\text{C}(=\text{O})\text{CH}_2\text{C}(\text{CH}_3)_3$	125 - 130	0.809	1.404

N/A: Data not readily available in the searched literature.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Determination of Boiling Point (Capillary Method)

Objective: To determine the temperature at which a liquid's vapor pressure equals the atmospheric pressure.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer

- Capillary tubes (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of the C8 ketone

Procedure:

- A small amount of the C8 ketone sample is placed into the small test tube.
- A capillary tube, with its open end facing down, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) for even heat distribution.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will escape, followed by the vapor of the sample, which will be observed as a stream of bubbles.
- The heating is discontinued once a steady stream of bubbles emerges from the capillary tube.
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.^{[1][2]}

Determination of Density (Pycnometry or Digital Density Meter)

Objective: To measure the mass per unit volume of the liquid ketone.

Method 1: Pycnometry (ASTM D1217)

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Thermostatically controlled water bath
- Sample of the C8 ketone

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with the C8 ketone sample, taking care to avoid air bubbles.
- The filled pycnometer is placed in a thermostatic bath to bring the sample to a specific temperature (e.g., 20°C).
- Once the temperature is stabilized, the volume is adjusted, and the pycnometer is removed, cleaned, and weighed again.
- The density is calculated by dividing the mass of the sample by the volume of the pycnometer.^[3]

Method 2: Digital Density Meter (ASTM D4052)

Apparatus:

- Digital density meter
- Syringe for sample injection
- Sample of the C8 ketone

Procedure:

- The instrument is calibrated using air and distilled water.
- A small volume of the C8 ketone sample is injected into the oscillating U-tube of the density meter.

- The instrument measures the change in the oscillation frequency of the tube caused by the sample and calculates the density.[\[3\]](#)[\[4\]](#)

Determination of Refractive Index (Abbe Refractometer)

Objective: To measure the ratio of the speed of light in a vacuum to its speed within the liquid ketone, which is a characteristic property of the substance.

Apparatus:

- Abbe refractometer
- Light source (typically a sodium lamp, 589 nm)
- Constant temperature water bath
- Sample of the C8 ketone

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of the C8 ketone sample are placed on the prism of the refractometer.
- The prisms are closed, and the sample is allowed to reach thermal equilibrium, maintained by the circulating water bath (typically at 20°C).
- The light source is positioned, and the refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Determination of Water Solubility

Objective: To determine the extent to which the C8 ketone dissolves in water.

Apparatus:

- Test tubes

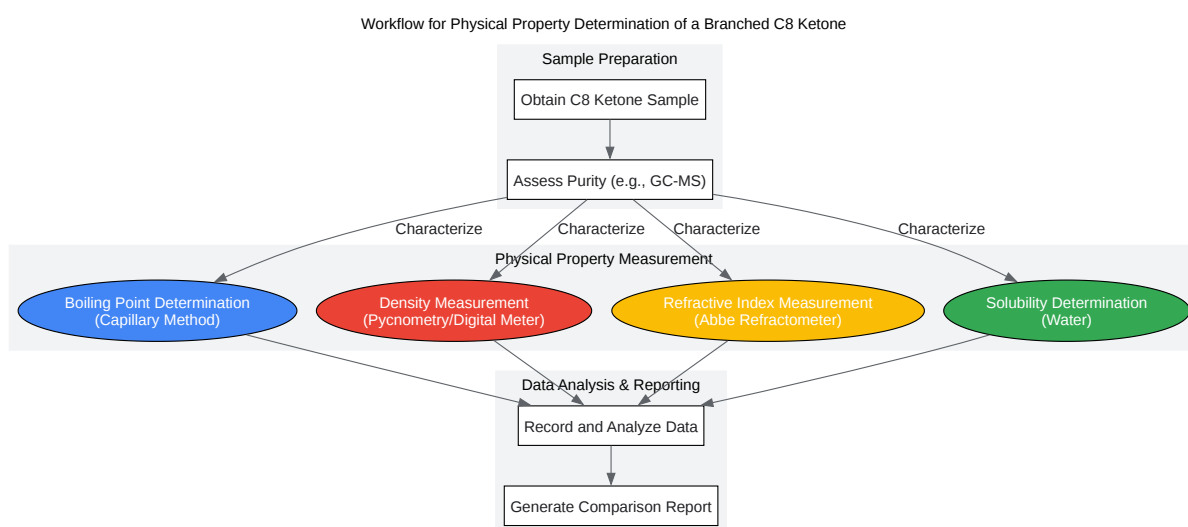
- Graduated pipettes or burettes
- Vortex mixer or shaker
- Sample of the C8 ketone
- Distilled water

Procedure:

- A specific volume or mass of the C8 ketone is added to a test tube.
- A known volume of distilled water is added incrementally.
- After each addition, the mixture is vigorously agitated to facilitate dissolution.
- The solution is observed for homogeneity. The point at which the solution becomes saturated (i.e., no more ketone dissolves, and a separate phase is observed) or the ketone fully dissolves is noted.
- Solubility can be expressed qualitatively (e.g., soluble, slightly soluble, insoluble) or quantitatively (e.g., g/100 mL).[\[8\]](#)[\[9\]](#)

Visualizations

The following diagram illustrates a general workflow for the physical characterization of a branched C8 ketone.



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Caption: Workflow for the physical characterization of a branched C8 ketone.

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